

# Undecane-d24: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Undecane-d24

Cat. No.: B574772

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An In-depth Examination of Commercial Availability, Physicochemical Properties, and Advanced Research Applications

**Undecane-d24** (perdeuterated undecane) is a stable isotope-labeled alkane that serves as a valuable tool in a diverse range of scientific disciplines, including materials science, biomedical research, and environmental analysis. Its unique isotopic composition, where all 24 hydrogen atoms are replaced by deuterium, renders it nearly indistinguishable from its non-labeled counterpart in terms of its physical and chemical properties, yet easily detectable by sophisticated analytical techniques such as mass spectrometry and nuclear magnetic resonance spectroscopy. This guide provides a comprehensive overview of the commercial landscape for **Undecane-d24**, its key applications, and detailed experimental protocols to facilitate its use in cutting-edge research.

## Commercial Availability and Physicochemical Data

A critical first step for any research endeavor is the procurement of high-quality reagents. Several reputable chemical suppliers offer **Undecane-d24** for research purposes. The table below summarizes the offerings from prominent vendors, highlighting key quantitative data to aid in the selection of the most suitable product for your experimental needs.

Supplier	Product Number	CAS Number	Isotopic Purity (atom % D)	Chemical Purity	Available Quantities
Sigma-Aldrich	807915	164858-54-2	≥98% <a href="#">[1]</a>	≥98% (CP) <a href="#">[1]</a>	Custom packaging available <a href="#">[1]</a>
Smolecule	S882618	164858-54-2	Not specified	Not specified	In Stock <a href="#">[2]</a>
Fisher Scientific (CDN Isotopes)	NC0794326	164858-54-2	Not specified	Not specified	0.5 g <a href="#">[3]</a> <a href="#">[4]</a>
HANGZHOU LEAP CHEM CO., LTD.	Varies	164858-54-2	98 atom % D	98% (CP)	Varies
Toronto Research Chemicals	Varies	164858-54-2	Not specified	Not specified	10 mg
ESSLAB (distributor for Chiron)	Varies	164858-54-2	Not specified	Not specified	Varies

## Core Research Applications and Experimental Protocols

The utility of **Undecane-d24** stems from the ability to track its presence and transformation in complex systems without altering the system's fundamental behavior. This has led to its application in several key research areas.

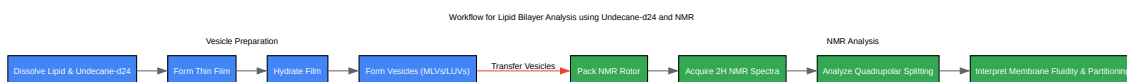
### Probing Lipid Bilayer Structure and Dynamics

Deuterated compounds are invaluable in the study of lipid membranes, which are foundational to cellular structure and function. Techniques like Nuclear Magnetic Resonance (NMR)

spectroscopy and Small-Angle Neutron Scattering (SANS) leverage the unique scattering properties of deuterium to elucidate the organization and dynamics of lipid bilayers.[2][5]

This protocol outlines a general procedure for preparing and analyzing lipid vesicles containing **Undecane-d24** to study its partitioning and effect on membrane fluidity.

- Vesicle Preparation:
  - Co-dissolve a known molar ratio of your lipid of interest (e.g., DMPC) and **Undecane-d24** in an organic solvent (e.g., chloroform).
  - Evaporate the solvent under a stream of nitrogen gas to form a thin lipid film.
  - Further dry the film under vacuum for at least 2 hours to remove residual solvent.
  - Hydrate the lipid film with a buffer of choice (e.g., PBS) to a final lipid concentration of 10-20 mg/mL.
  - Vortex the mixture to form multilamellar vesicles (MLVs).
  - For unilamellar vesicles (LUVs), subject the MLV suspension to several freeze-thaw cycles followed by extrusion through a polycarbonate membrane with a defined pore size (e.g., 100 nm).
- Solid-State NMR Analysis:
  - Pack the vesicle suspension into a solid-state NMR rotor.
  - Acquire  $^2\text{H}$  (Deuterium) NMR spectra at a controlled temperature. The quadrupolar splitting of the deuterium signal provides information about the orientation and mobility of the **Undecane-d24** molecules within the lipid bilayer.
  - Varying the temperature across the lipid phase transition can reveal how **Undecane-d24** partitioning is affected by the membrane's physical state.



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Fig. 1: Experimental workflow for studying lipid bilayers.

## Metabolic Fate and Tracer Studies

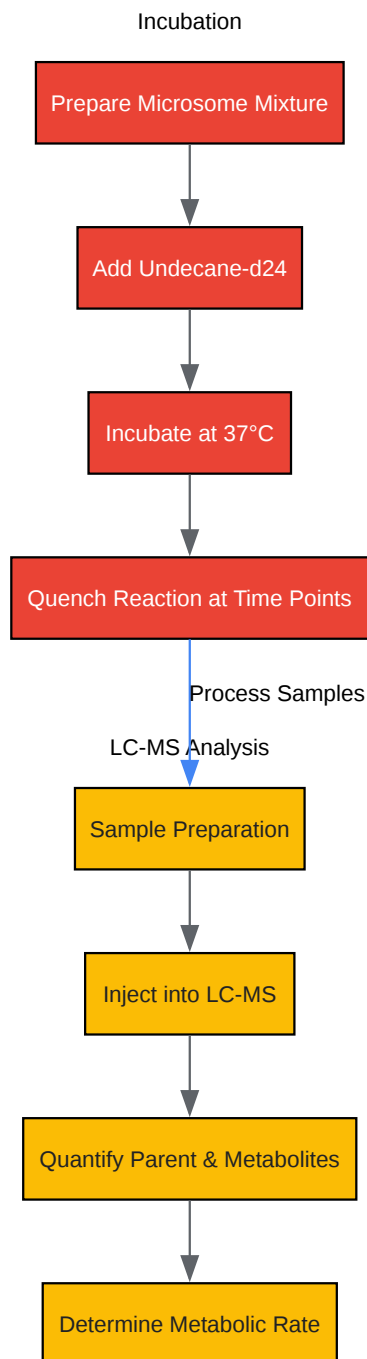
In drug development and metabolic research, understanding the absorption, distribution, metabolism, and excretion (ADME) of a compound is paramount. Deuterated compounds like **Undecane-d24** can be used as tracers to follow the metabolic fate of their non-labeled analogs.<sup>[2]</sup>

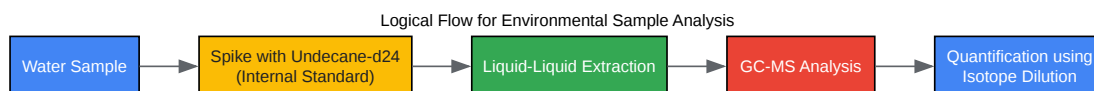
This protocol describes how to assess the metabolic stability of undecane in a liver microsome model.

- Incubation:
  - Prepare a reaction mixture containing liver microsomes (e.g., human or rat), NADPH regenerating system, and buffer in a microcentrifuge tube.
  - Pre-warm the mixture to 37°C.
  - Initiate the reaction by adding a known concentration of **Undecane-d24** (dissolved in a suitable solvent like acetonitrile).
  - Incubate the reaction at 37°C with shaking.

- At various time points (e.g., 0, 5, 15, 30, 60 minutes), quench the reaction by adding a cold organic solvent (e.g., acetonitrile) containing an internal standard.
- Sample Preparation:
  - Vortex the quenched samples and centrifuge to pellet the protein.
  - Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
  - Reconstitute the residue in a suitable solvent for LC-MS analysis.
- LC-MS Analysis:
  - Inject the samples onto a liquid chromatography-mass spectrometry (LC-MS) system.
  - Develop a chromatographic method to separate **Undecane-d24** from its potential metabolites.
  - Use the mass spectrometer to detect and quantify the parent compound (**Undecane-d24**) and any deuterated metabolites by monitoring their specific mass-to-charge ratios.
  - The rate of disappearance of the parent compound over time provides a measure of its metabolic stability.

## Metabolic Stability Assay Workflow





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## References

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